

"2-Acetamido-5-nitropyridine" molecular weight and formula

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Compound of Interest

Compound Name: 2-Acetamido-5-nitropyridine

Cat. No.: B189021

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A Technical Guide to 2-Acetamido-5-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and synthesis of **2-Acetamido-5-nitropyridine**, a key intermediate in the development of novel pharmaceuticals. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Compound Data

2-Acetamido-5-nitropyridine is a heterocyclic compound that serves as a versatile building block in medicinal chemistry.^[1] Its chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C7H7N3O3	[1] [2] [3] [4] [5]
Molecular Weight	181.15 g/mol	[1] [2] [3] [4] [5]
CAS Number	5093-64-1	[3]
Appearance	Yellow to brown crystalline powder	[1]
Melting Point	199-203 °C	[6]

Experimental Protocols

The following section details a common experimental protocol for the synthesis of **2-Acetamido-5-nitropyridine**, a process involving the nitration of 2-acetamidopyridine. This compound is often used as an intermediate in the synthesis of more complex molecules, including potential anti-malarial and anti-cancer agents.[\[7\]](#)

Synthesis of 2-Acetamido-5-nitropyridine via Nitration

This protocol is adapted from established methodologies for the nitration of pyridine derivatives.[\[8\]](#)[\[9\]](#)

Materials:

- 2-Acetamidopyridine
- Concentrated Sulfuric Acid (H₂SO₄)
- Fuming Nitric Acid (HNO₃)
- Ice
- Water
- Reaction flask
- Stirring apparatus

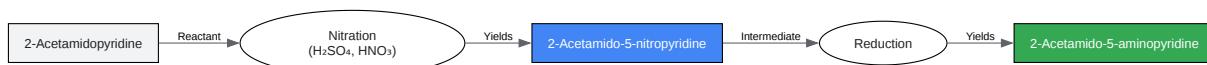
- Dropping funnel
- Filtration apparatus

Procedure:

- In a reaction flask, dissolve 2-acetamidopyridine in concentrated sulfuric acid. The mixture should be cooled in an ice bath to maintain a low temperature.
- Slowly add fuming nitric acid dropwise to the cooled solution while stirring continuously. It is crucial to control the rate of addition to prevent a rapid increase in temperature.
- After the addition is complete, continue to stir the reaction mixture at a controlled temperature for a specified duration to ensure the completion of the nitration reaction.[9]
- Upon completion, the reaction mixture is carefully poured over crushed ice. This will cause the product, **2-acetamido-5-nitropyridine**, to precipitate out of the solution.
- The precipitate is then collected by filtration and washed with cold water to remove any remaining acid and impurities.
- The resulting solid is dried to yield the final product, **2-acetamido-5-nitropyridine**.[8]

Synthetic Pathway and Workflow

The synthesis of **2-Acetamido-5-nitropyridine** is a critical step in the development of various biologically active molecules. The following diagram illustrates the workflow from the starting material to the final product and its potential subsequent transformation.



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Caption: Synthetic workflow for the preparation of **2-Acetamido-5-nitropyridine** and its subsequent reduction.

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